

# 2-(2-Bromo-6-fluorophenyl)acetonitrile safety data sheet

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## Compound of Interest

Compound Name: 2-(2-Bromo-6-fluorophenyl)acetonitrile

Cat. No.: B1374272

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## Chemical Identification and Physicochemical Properties

Understanding the fundamental properties of a compound is the first step in ensuring its safe handling. **2-(2-Bromo-6-fluorophenyl)acetonitrile** is a halogenated aromatic nitrile.<sup>[1]</sup> While exhaustive experimental data for this specific molecule is not publicly available, its key identifiers and anticipated properties based on its structure are summarized below.

Property	Value	Source
CAS Number	936693-22-0	[1]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrFN	[1][2]
Molecular Weight	214.03 g/mol	[1][2]
Appearance	Anticipated to be a solid or liquid (Data from analogs like Bromoacetonitrile suggest a liquid form)	[3]
Storage Temperature	2-8°C, Sealed in a dry environment	[1]

## Hazard Identification and GHS Classification (Anticipated)

Based on the Globally Harmonized System (GHS) classifications of analogous compounds such as Bromoacetonitrile and other bromophenylacetonitrile derivatives, **2-(2-Bromo-6-fluorophenyl)acetonitrile** is anticipated to be a hazardous substance.<sup>[4][5]</sup> The primary hazards are associated with its acute toxicity via multiple routes of exposure and its potential for severe irritation.

Signal Word: DANGER<sup>[4][6]</sup>

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed <sup>[4][5]</sup>
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin <sup>[4][5]</sup>
Acute Toxicity, Inhalation	Category 1 / 3	H330/H331: Fatal or Toxic if inhaled <sup>[4][5]</sup>
Skin Corrosion/Irritation	Category 1B / 2	H314/H315: Causes severe skin burns and eye damage or causes skin irritation <sup>[6][7]</sup>
Serious Eye Damage/Irritation	Category 1 / 2	H318/H319: Causes serious eye damage or serious eye irritation <sup>[6][7]</sup>
Aquatic Hazard (Acute)	Category 3	H402: Harmful to aquatic life <sup>[4]</sup>

Precautionary Statements (Selected):

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.<sup>[4]</sup>
- P270: Do not eat, drink or smoke when using this product.<sup>[4][5]</sup>
- P280: Wear protective gloves/protective clothing/eye protection/face protection.<sup>[4][5]</sup>

- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [\[4\]](#)[\[5\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of water.[\[4\]](#)
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [\[5\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[8\]](#)
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[\[5\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[5\]](#)

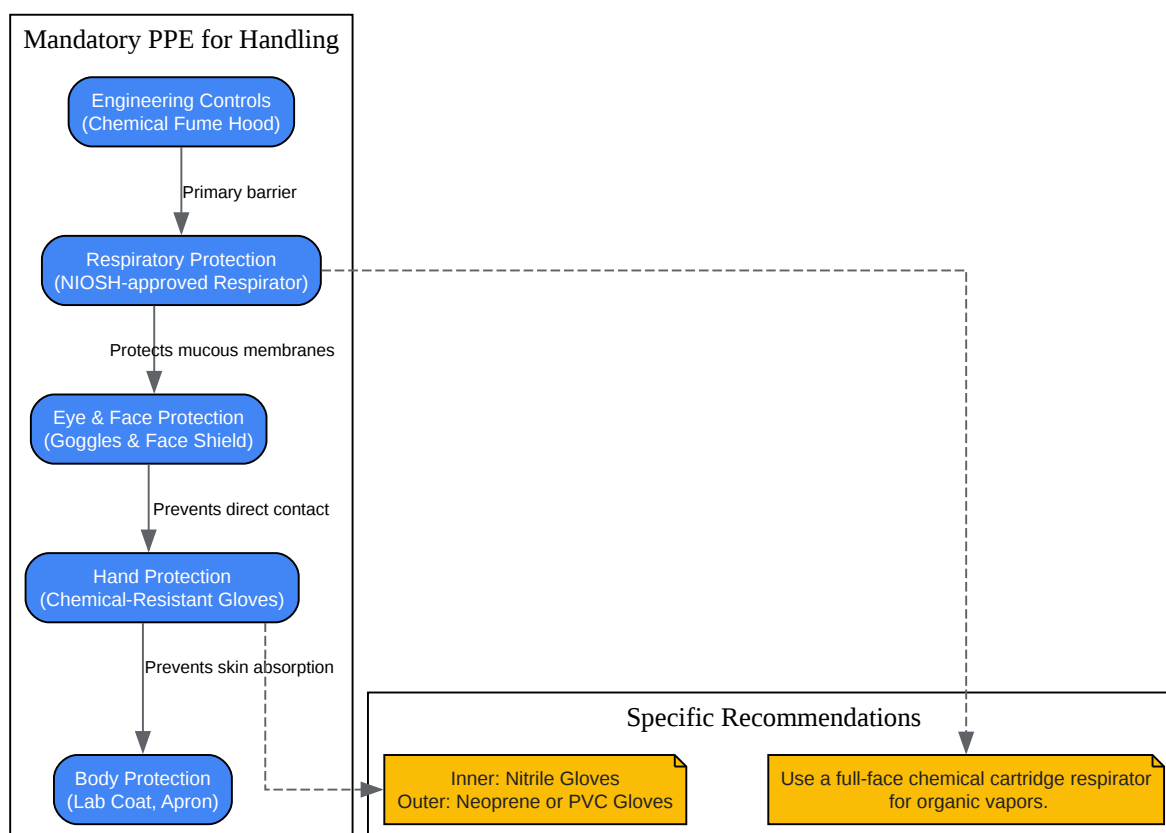
## Toxicological Profile and Exposure Routes

The toxicity of **2-(2-Bromo-6-fluorophenyl)acetonitrile** is driven by its functional groups. The nitrile group (-CN) can metabolize to release cyanide, leading to cellular hypoxia.[\[9\]](#) The halogenated phenyl ring contributes to its irritant properties and potential for systemic toxicity.

- Inhalation: This is a critical route of exposure. Inhalation of vapors or aerosols can be fatal or highly toxic, causing respiratory tract irritation, burning sensations, coughing, wheezing, and potentially severe systemic effects like headache, nausea, and convulsions.[\[4\]](#)[\[10\]](#)[\[11\]](#) Symptoms may be delayed.[\[12\]](#)
- Skin Contact: The compound is expected to be toxic upon skin contact and may cause severe skin burns or irritation.[\[4\]](#)[\[6\]](#)[\[7\]](#) It can be absorbed through the skin, leading to systemic toxicity similar to that of ingestion or inhalation.[\[11\]](#)[\[12\]](#)
- Eye Contact: Direct contact will cause severe eye damage, potentially leading to blindness. [\[7\]](#) It is also expected to be a lachrymator, a substance that causes tearing.[\[7\]](#)[\[8\]](#)
- Ingestion: Ingestion is highly toxic and can be fatal.[\[4\]](#)[\[5\]](#) It may cause burns to the gastrointestinal tract.[\[13\]](#) Do NOT induce vomiting if ingested.[\[7\]](#)[\[8\]](#)

# Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to ensure personnel safety.<sup>[14]</sup> The causality for each selection is based on preventing contact with a substance that is toxic via all primary exposure routes.



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Caption: Recommended PPE workflow for handling **2-(2-Bromo-6-fluorophenyl)acetonitrile**.

Detailed PPE Specifications:

Protection Type	Specification	Rationale and Best Practices
Engineering Controls	Always handle inside a certified chemical fume hood.	To minimize inhalation exposure, which is a primary toxicity route. Ensure proper airflow and sash height. <a href="#">[5]</a> <a href="#">[8]</a>
Respiratory Protection	A NIOSH-approved full-face chemical cartridge respirator with organic vapor cartridges is recommended.	Protects against inhalation of toxic vapors and provides a secondary layer of eye protection. <a href="#">[10]</a> A half-mask respirator offers a lower level of protection. <a href="#">[10]</a>
Eye & Face Protection	Chemical safety goggles and a face shield.	Goggles provide a seal against splashes and vapors. A face shield protects the entire face from splashes. <a href="#">[7]</a> <a href="#">[15]</a> Standard safety glasses are insufficient.
Hand Protection	Double gloving with chemically resistant gloves (e.g., inner nitrile, outer neoprene or PVC).	Nitrile offers protection against a range of chemicals but can be susceptible to puncture. An outer glove provides additional resistance. <a href="#">[15]</a> No single glove material protects against all chemicals; check manufacturer's compatibility data. Immediately replace any glove that is torn or punctured. <a href="#">[10]</a>

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Skin & Body Protection	Chemical-resistant lab coat, apron, and closed-toe shoes.	To prevent accidental skin contact and absorption. <sup>[7][16]</sup> Ensure clothing is fully buttoned. Remove contaminated clothing immediately while under a safety shower if necessary. <sup>[10]</sup>
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## Safe Handling and Storage Protocols

### Handling:

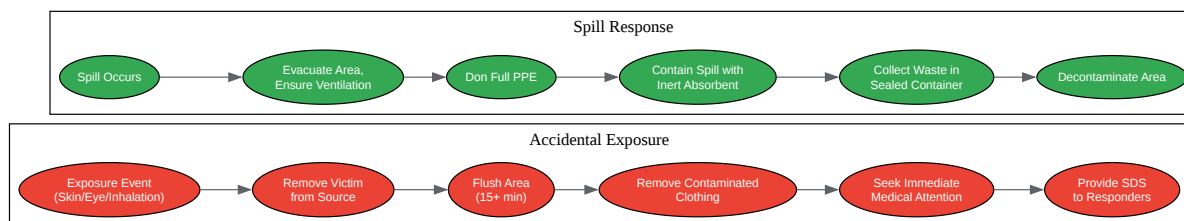
- Designate a specific area within the fume hood for handling this compound.
- Avoid the generation of vapors or aerosols.<sup>[5]</sup>
- Wash hands thoroughly after handling, even if gloves were worn.<sup>[4][7]</sup>
- Do not eat, drink, or smoke in the laboratory area.<sup>[4][6]</sup>
- Ensure an eyewash station and safety shower are readily accessible and tested.

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[5][7]</sup> The recommended storage temperature is 2-8°C.<sup>[1]</sup>
- Store locked up, accessible only to authorized personnel.<sup>[5][7]</sup>
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.<sup>[7]</sup>

## Emergency Procedures: A Self-Validating System

Preparedness is key to mitigating harm. All personnel must be familiar with these protocols before beginning work.



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Caption: Logical workflows for responding to exposure and spill emergencies.

#### Step-by-Step Emergency Protocols:

##### In Case of Skin Contact:

- Immediately flush the affected skin with large amounts of water for at least 15 minutes, preferably under a safety shower.[7][10]
- While flushing, remove all contaminated clothing and shoes.[10]
- Seek immediate medical attention.[6][7]

##### In Case of Eye Contact:

- Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart to ensure complete irrigation.[7]
- Remove contact lenses if present and easy to do so. Continue rinsing.[7]
- Seek immediate medical attention.[6][7]

##### In Case of Inhalation:



- Move the person to fresh air immediately.[6][7]
- If breathing has stopped, give artificial respiration. Do not use the mouth-to-mouth method; use a pocket mask with a one-way valve.[6][7][8]
- Seek immediate medical attention.[6][7]

#### In Case of Ingestion:

- Rinse mouth with water.[6][7]
- Do NOT induce vomiting.[7][8]
- Seek immediate medical attention. Call a poison control center.[6][7]

#### In Case of a Spill:

- Evacuate all non-essential personnel from the area and ensure adequate ventilation.[6][8]
- Wear the full complement of PPE as described in Section 4.[6]
- Contain the spill by covering it with an inert, non-combustible absorbent material like sand, silica gel, or universal binder.[6][7] Do not use combustible materials like sawdust.[7]
- Carefully collect the absorbed material into a suitable, sealed container for hazardous waste disposal.[6][7]
- Clean the affected area thoroughly. Do not allow the chemical to enter drains.[4][9]

## Disposal Considerations

Chemical waste must be handled as hazardous.

- All waste materials, including contaminated absorbents, gloves, and clothing, must be collected in properly labeled, sealed containers.
- Disposal must be conducted through a licensed hazardous waste disposal company.[5][7]
- Do not dispose of this chemical into the environment, sewers, or waterways.[4][7]

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